

# Proper Disposal of Triacetylresveratrol: A Step-by-Step Guide

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## Compound of Interest

Compound Name: *Triacetylresveratrol*

Cat. No.: *B3020958*

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The proper disposal of **triacetylresveratrol** is crucial for maintaining laboratory safety and ensuring environmental compliance. As a compound classified with specific hazards, it requires handling as a hazardous chemical waste. This guide provides detailed procedures for its safe management and disposal, intended for researchers, scientists, and drug development professionals.

## Key Chemical and Safety Data

Before handling, it is essential to be aware of the properties and hazards associated with **triacetylresveratrol**. This information dictates the necessary safety precautions and disposal route.

Property	Data	Source
CAS Number	42206-94-0	<a href="#">[1]</a>
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Solid; white to tan powder	<a href="#">[1]</a> <a href="#">[3]</a>
Solubility	Soluble in DMSO and warm 100% ethanol	<a href="#">[3]</a>
GHS Hazard Classes	Skin Irritant (Category 2), Serious Eye Damage (Category 1), Skin Sensitizer (Category 1), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory tract irritation)	<a href="#">[2]</a>
GHS Pictograms	Danger	<a href="#">[2]</a> <a href="#">[4]</a>

## Standard Operating Procedure for Disposal

This procedure outlines the necessary steps for the safe handling and disposal of **triacetylresveratrol** waste, from the point of generation to final collection.

## Step 1: Hazard Assessment and Personal Protective Equipment (PPE)

Based on its GHS classification as a skin and eye irritant, **triacetylresveratrol** must be handled as hazardous waste.[\[2\]](#) Always consult the Safety Data Sheet (SDS) before beginning any work.[\[5\]](#)

Required PPE:

- Eye Protection: Use safety glasses or goggles tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[\[3\]](#)

- Hand Protection: Handle with compatible chemical-resistant gloves. Inspect gloves prior to use and use proper removal techniques to avoid skin contact.[3]
- Body Protection: Wear a lab coat or other protective clothing.

## Step 2: Waste Segregation and Collection

Proper segregation is critical to prevent dangerous chemical reactions and ensure compliant disposal.[5]

- Solid Waste:
  - Collect unused or contaminated solid **triacetylresveratrol** in a dedicated, compatible container clearly labeled "Hazardous Waste" and listing the full chemical name.[5][6]
  - Ensure the container is kept tightly sealed except when adding waste.[5][6]
- Liquid Waste (Solutions):
  - If **triacetylresveratrol** is dissolved in a solvent (e.g., DMSO, ethanol), collect it in a separate, compatible liquid waste container.[5]
  - Label the container with "Hazardous Waste" and list all chemical constituents by percentage, including "**Triacetylresveratrol**" and the solvent(s).[6]
  - Do not mix with incompatible waste streams, such as acids or oxidizers.[7] Store acids and bases separately.[7]
- Spill Cleanup:
  - For small spills of the solid powder, prevent further leakage if safe to do so.[3]
  - Carefully sweep or shovel the material to avoid creating dust and place it into the designated solid hazardous waste container for disposal.[3]

## Step 3: Storage in a Satellite Accumulation Area (SAA)

All hazardous waste must be stored in a designated and properly managed location pending pickup.

- Store waste containers in a designated Satellite Accumulation Area (SAA), which should be at or near the point of waste generation.[6][7]
- The SAA must be inspected weekly for any signs of leakage.[7]
- Ensure secondary containment, such as a spill tray, is available.[5]
- Waste containers can remain in the SAA for up to one year, provided accumulation limits (typically 55 gallons) are not exceeded.[6][7]

## Step 4: Disposal of Empty Containers

Under federal regulations, a container that held a hazardous chemical is not considered "empty" until specific procedures are followed.[8]

- Triple Rinse: The original container must be triple-rinsed with a suitable solvent (e.g., ethanol) to remove all residue.[8]
- Collect Rinsate: The solvent used for rinsing (rinsate) must be collected and disposed of as hazardous liquid waste.[8]
- Final Container Disposal: Once properly rinsed, remove or deface the original labels and dispose of the container according to your institution's guidelines for non-hazardous solid waste.[5][8]

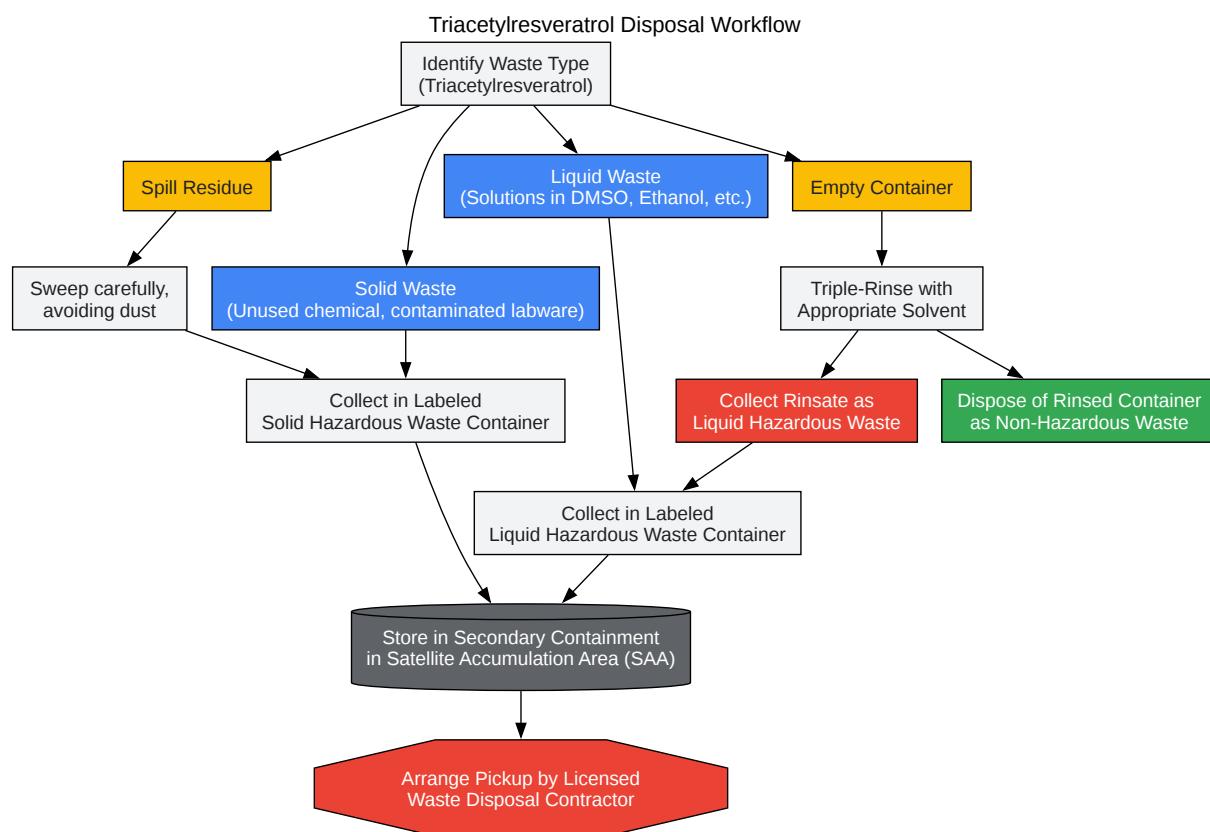
## Step 5: Final Disposal Arrangement

Under no circumstances should **triacetylresveratrol** be disposed of in the regular trash or down the drain.[9]

- The required method of disposal is to arrange for collection by a licensed, professional waste disposal company.[3]
- All disposal activities must adhere strictly to federal, state, and local regulations.[3]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **triacetylresveratrol** waste streams.

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Caption: Logical workflow for the safe disposal of **triacetylresveratrol**.

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- To cite this document: BenchChem. [Proper Disposal of Triacetylresveratrol: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3020958#triacetylresveratrol-proper-disposal-procedures\]](https://www.benchchem.com/product/b3020958#triacetylresveratrol-proper-disposal-procedures)

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